

Allyl Chlorodifluoroacetate: A Technical Guide for Chemical Researchers

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Allyl chlorodifluoroacetate*

CAS No.: *118337-48-7*

Cat. No.: *B043969*

[Get Quote](#)

CAS Number: 118337-48-7

This technical guide provides an in-depth overview of **Allyl Chlorodifluoroacetate**, a fluorinated organic compound with significant potential in synthetic chemistry, particularly for the development of novel pharmaceuticals and agrochemicals. This document is intended for researchers, scientists, and professionals in the field of drug development and fine chemical synthesis.

Chemical and Physical Properties

Allyl chlorodifluoroacetate is a colorless to pale yellow liquid with a distinctive odor.^[1] Its reactivity is largely defined by the presence of the electron-withdrawing chloro and difluoro groups, which enhance the electrophilic character of the carbonyl carbon, and the versatile allyl group.^[1] Detailed physical and spectral data for **Allyl Chlorodifluoroacetate** are not readily available in public literature. However, data for structurally related compounds are presented for comparative purposes.

Table 1: Physicochemical Properties of **Allyl Chlorodifluoroacetate** and Related Compounds

Property	Allyl Chlorodifluoroacetate	Allyl Chloroacetate (CAS: 2916-14-5)	Ethyl Chlorodifluoroacetate (CAS: 383-62-0)
Molecular Formula	C ₅ H ₅ ClF ₂ O ₂ [1]	C ₅ H ₇ ClO ₂ [2]	C ₄ H ₅ ClF ₂ O ₂ [3]
Molecular Weight	170.54 g/mol [1]	134.56 g/mol [2]	158.53 g/mol
Boiling Point	Data not available	164 °C / 265 mmHg[2]	96-97.5 °C[3]
Density	Data not available	1.159 g/mL at 25 °C[2]	1.252 g/mL at 25 °C[3]
Refractive Index	Data not available	n ₂₀ /D 1.446[2]	n ₂₀ /D 1.358[3]
Solubility	Soluble in organic solvents[1]	Data not available	Data not available

Table 2: Spectroscopic Data Interpretation for **Allyl Chlorodifluoroacetate** (Predicted)

Spectroscopy	Feature	Expected Chemical Shift / Frequency
^1H NMR	Allyl CH_2	~ 4.7 ppm (d)
Allyl CH	~ 5.9 ppm (m)	
Allyl $=\text{CH}_2$	~ 5.3 ppm (m)	
^{13}C NMR	Carbonyl $\text{C}=\text{O}$	~ 160 - 165 ppm
CF_2Cl	~ 120 - 130 ppm (t)	
Allyl $\text{O}-\text{CH}_2$	~ 68 ppm	
Allyl $=\text{CH}$	~ 130 ppm	
Allyl $=\text{CH}_2$	~ 120 ppm	
IR Spectroscopy	$\text{C}=\text{O}$ stretch	~ 1780 - 1800 cm^{-1}
C-F stretch	~ 1100 - 1300 cm^{-1}	
C-Cl stretch	~ 700 - 800 cm^{-1}	
C=C stretch	~ 1645 cm^{-1}	

Experimental Protocols

Synthesis of Allyl Chlorodifluoroacetate via Fischer Esterification

This protocol describes a plausible method for the synthesis of **Allyl Chlorodifluoroacetate** based on the Fischer esterification of chlorodifluoroacetic acid with allyl alcohol.

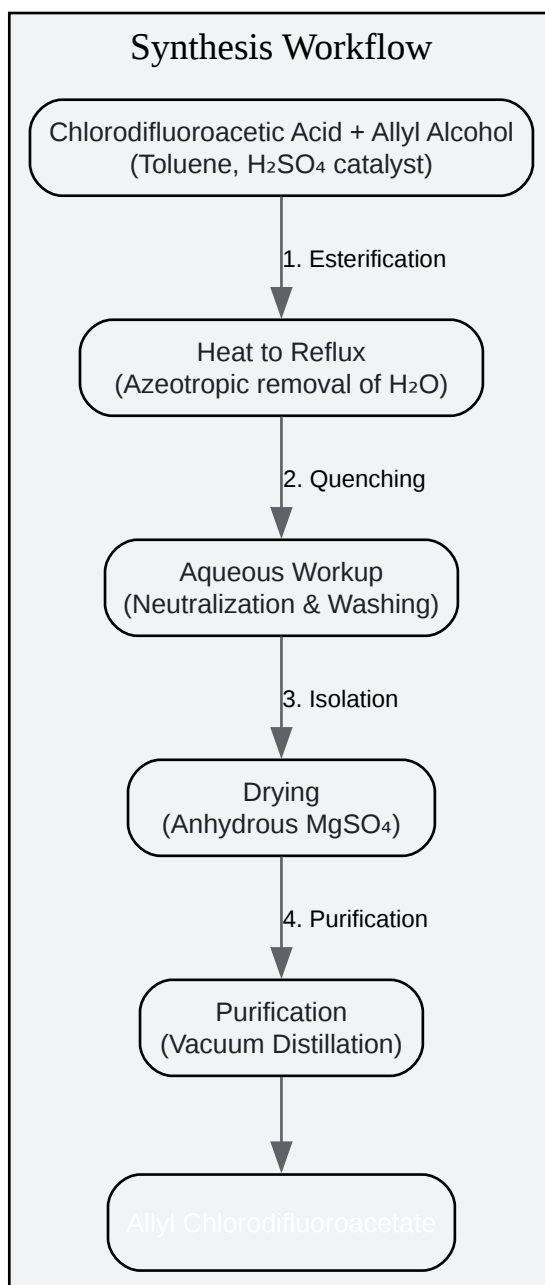
Materials:

- Chlorodifluoroacetic acid
- Allyl alcohol
- Concentrated sulfuric acid (catalyst)

- Toluene (for azeotropic removal of water)
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Standard laboratory glassware for reflux and distillation

Procedure:

- To a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, add chlorodifluoroacetic acid (1.0 eq), allyl alcohol (1.2 eq), and toluene.
- Slowly add a catalytic amount of concentrated sulfuric acid to the stirred mixture.
- Heat the mixture to reflux. Water produced during the reaction will be collected in the Dean-Stark trap.
- Monitor the reaction progress by observing the amount of water collected. The reaction is complete when no more water is formed.
- Cool the reaction mixture to room temperature.
- Transfer the mixture to a separatory funnel and wash with saturated sodium bicarbonate solution to neutralize the acidic catalyst and any unreacted carboxylic acid.
- Wash with brine, then dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and remove the toluene under reduced pressure.
- Purify the crude product by vacuum distillation to obtain **Allyl Chlorodifluoroacetate**.



[Click to download full resolution via product page](#)

Synthesis of **Allyl Chlorodifluoroacetate**.

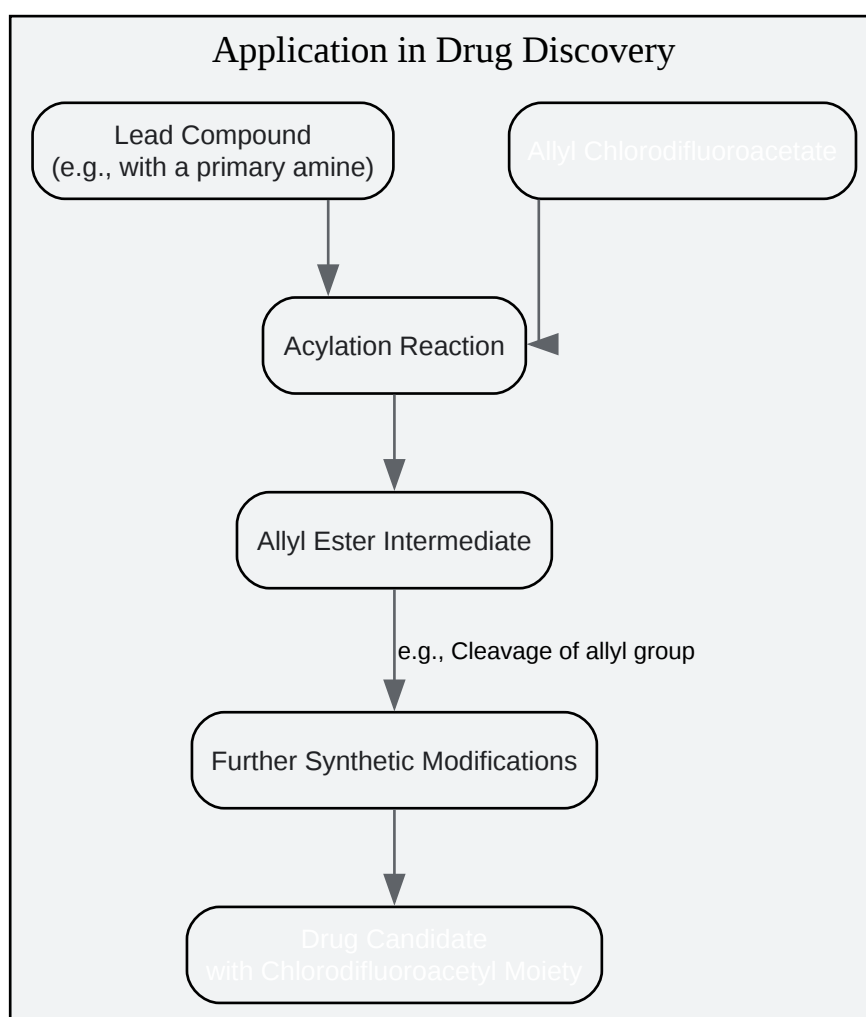
Role in Drug Development and Medicinal Chemistry

The incorporation of fluorine into drug candidates is a widely employed strategy in medicinal chemistry to enhance pharmacological properties. Fluorine and fluorine-containing functional groups can improve metabolic stability, binding affinity, and bioavailability.^{[4][5][6][7]} The

chlorodifluoroacetyl group, in particular, is a valuable synthon for the creation of more complex fluorinated molecules.[8]

Allyl chlorodifluoroacetate serves as a versatile building block for introducing the chlorodifluoroacetyl moiety into a target molecule. The allyl group can be readily transformed into other functional groups or cleaved under specific conditions, providing synthetic flexibility. The high reactivity of the ester allows for efficient derivatization.

Chlorinated compounds also represent a significant class of pharmaceuticals, with over 250 FDA-approved drugs containing chlorine.[9] The presence of both chlorine and fluorine in **Allyl chlorodifluoroacetate** offers a unique combination of properties that can be exploited in the design of novel therapeutic agents.



[Click to download full resolution via product page](#)

Hypothetical workflow for drug development.

Safety and Handling

Allyl chlorodifluoroacetate should be handled with care in a well-ventilated fume hood, as it is expected to be hazardous upon exposure.^[1] Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn. As with many fluorinated organic compounds, it may exhibit environmental persistence, and its ecological impact should be considered.^[1] For detailed safety information, it is crucial to consult the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

Allyl chlorodifluoroacetate is a valuable reagent for organic synthesis, offering a gateway to novel chlorinated and fluorinated compounds. Its utility in medicinal chemistry is underscored by the proven benefits of fluorine and chlorine incorporation in drug design. The synthetic protocols and conceptual workflows presented in this guide aim to provide researchers with a solid foundation for utilizing this versatile building block in their research and development endeavors.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 118337-48-7: CHLORO-DIFLUORO-ACETIC ACID ALLYL ESTER [cymitquimica.com]
- 2. Allyl chloroacetate | C₅H₇ClO₂ | CID 76206 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. pharmacyjournal.org [pharmacyjournal.org]
- 5. tandfonline.com [tandfonline.com]
- 6. researchgate.net [researchgate.net]

- [7. Fluorine-a small magic bullet atom in the drug development: perspective to FDA approved and COVID-19 recommended drugs - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [8. pubs.acs.org \[pubs.acs.org\]](#)
- [9. Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Allyl Chlorodifluoroacetate: A Technical Guide for Chemical Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b043969/docs#allyl-chlorodifluoroacetate-a-technical-guide-for-chemical-researchers\]](https://www.benchchem.com/product/b043969/docs#allyl-chlorodifluoroacetate-a-technical-guide-for-chemical-researchers)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check